

Certificate of analysis for 24(RS)-Hydroxycholesterol-d7

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 24(RS)-Hydroxycholesterol-d7

Cat. No.: B12398741

[Get Quote](#)

An essential tool for neuroscience and drug development, **24(RS)-Hydroxycholesterol-d7** is a deuterated analog of 24-hydroxycholesterol, the primary metabolite of cholesterol in the brain. [1][2][3] Its most critical application is serving as a high-fidelity internal standard for the precise quantification of endogenous 24-hydroxycholesterol in biological matrices. [1][2] This enables researchers to accurately study cholesterol metabolism in the central nervous system, which is implicated in various neurodegenerative diseases. [4][5]

Application Notes

24(RS)-Hydroxycholesterol-d7 is primarily utilized as an internal standard in mass spectrometry-based analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS). [2][3] The incorporation of seven deuterium atoms results in a distinct mass shift from the endogenous analyte, allowing for clear differentiation and accurate quantification while maintaining nearly identical chemical and physical properties. [1]

This stable isotope-labeled standard is indispensable for applications including:

- **Biomarker Quantification:** Accurately measuring levels of 24-hydroxycholesterol in plasma and cerebrospinal fluid (CSF) to investigate its role as a potential biomarker for

neurodegenerative conditions like Alzheimer's and Niemann-Pick type C1 disease.[4][6]

- Pharmacodynamic Studies: Assessing the effect of therapeutic agents on brain cholesterol metabolism in clinical trials.[4]
- Metabolic Research: Investigating the pathways of cholesterol elimination and homeostasis within the central nervous system.[5]

Product Specifications

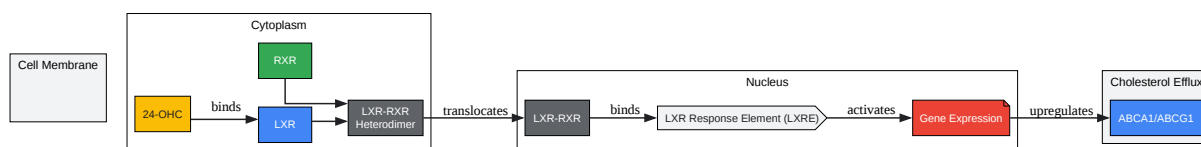
The following table summarizes typical quantitative data for **24(RS)-Hydroxycholesterol-d7**, based on information from various suppliers.

| Property | Value | References |
|---------------------|---|------------|
| Synonym | 25,26,26,26,27,27,27-heptadeuterocholest-5-ene-3 β ,24-diol | [3] |
| Molecular Formula | C ₂₇ H ₃₉ D ₇ O ₂ | [3] |
| Molecular Weight | 409.70 g/mol | [3][7] |
| CAS Number | 144154-78-9 | [3][7] |
| Purity | >98-99% | [3][7] |
| Isotopic Enrichment | 99 atom % D | [8] |
| Form | Powder | [3] |
| Storage Temperature | -20°C | [3] |
| Shipping Condition | Dry Ice | [3] |

Signaling Pathways Involving 24-Hydroxycholesterol

24-Hydroxycholesterol (24-OHC), the non-deuterated form of the analyte, is not merely a cholesterol metabolite but also an important signaling molecule in the brain.[9] It modulates several key pathways.

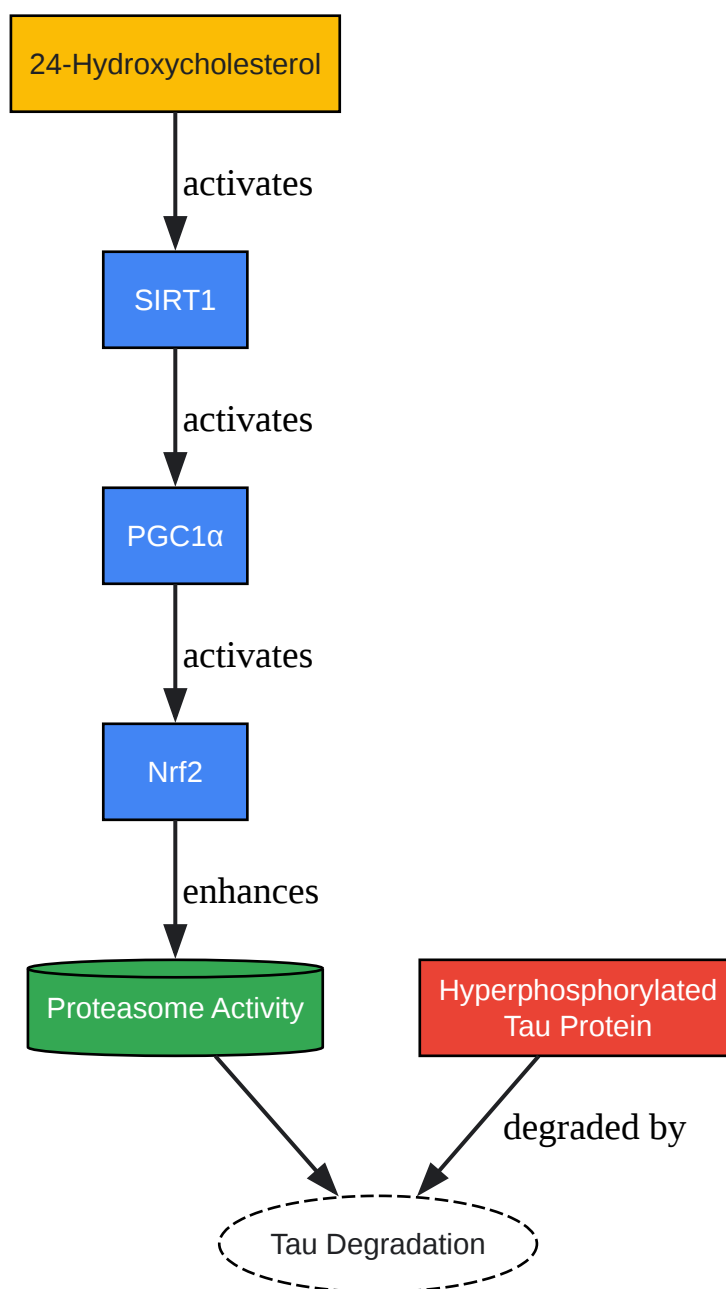
1. Liver X Receptor (LXR) Signaling: 24-OHC is a natural ligand for Liver X Receptors (LXRs), which are transcription factors that regulate cholesterol homeostasis. Upon binding, LXR forms a heterodimer with the Retinoid X Receptor (RXR) and activates the expression of target genes, such as ABCA1 and ABCG1, which promote cholesterol efflux from cells.[9][10] This pathway is crucial for preventing cholesterol overload in neurons and astrocytes.[5][10]



[Click to download full resolution via product page](#)

Caption: 24-Hydroxycholesterol activates the LXR signaling pathway.

2. Tau Protein Degradation Pathway: Recent studies suggest that 24-OHC can induce the degradation of hyperphosphorylated tau protein, a hallmark of Alzheimer's disease.[11] This is achieved through the activation of the SIRT1/PGC1 α /Nrf2 signaling axis, which ultimately promotes proteasome-dependent degradation of tau, potentially offering a neuroprotective mechanism.[11]



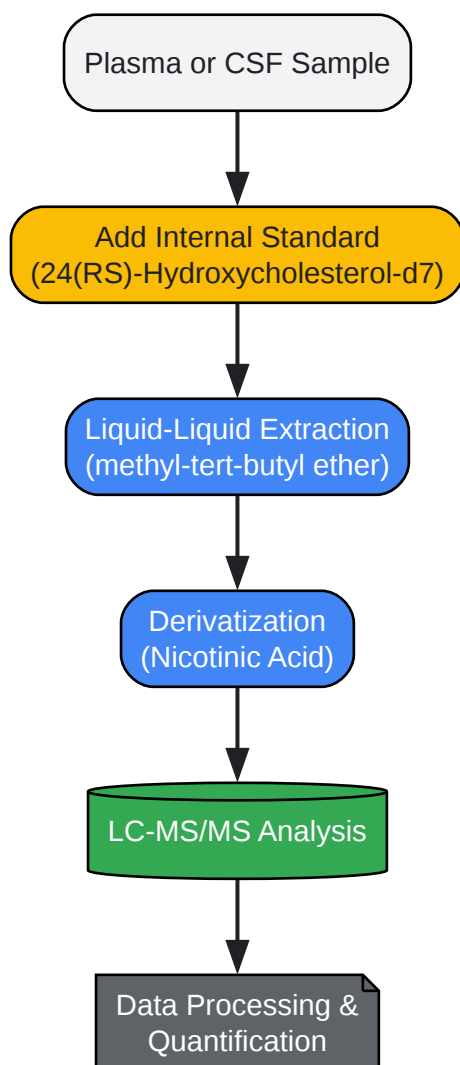
[Click to download full resolution via product page](#)

Caption: 24-OHC promotes tau degradation via the SIRT1/PGC1 α /Nrf2 axis.

Experimental Protocols

Protocol 1: Quantification of 24(S)-Hydroxycholesterol in Biological Fluids by LC-MS/MS

This protocol details a robust method for quantifying 24(S)-Hydroxycholesterol in human plasma and cerebrospinal fluid (CSF), using **24(RS)-Hydroxycholesterol-d7** as an internal standard.[4][6] The method involves liquid-liquid extraction and derivatization with nicotinic acid to enhance ionization efficiency and sensitivity.[4]



[Click to download full resolution via product page](#)

Caption: Workflow for 24(S)-Hydroxycholesterol quantification by LC-MS/MS.

A. Reagents and Materials

- 24(S)-Hydroxycholesterol (Avanti Polar Lipids)[4]
- **24(RS)-Hydroxycholesterol-d7** (Medical Isotopes, Inc.)[4]

- Nicotinic acid, N,N'-diisopropylcarbodiimide (DIC), 4-(dimethylamino)pyridine (DMAP) (Sigma-Aldrich)[4]
- Methyl-tert-butyl ether (MTBE), Methanol (HPLC Grade), Acetonitrile (HPLC Grade), Formic Acid (Sigma-Aldrich)[4]
- Bovine Serum Albumin (BSA) (Sigma-Aldrich)[4]
- 2-hydroxypropyl- β -cyclodextrin (HP- β -CD) (for CSF samples)[4]
- Ultrapure water[4]

B. Preparation of Stock and Working Solutions

- Stock Solutions (1 mg/mL): Prepare stock solutions of 24(S)-Hydroxycholesterol and **24(RS)-Hydroxycholesterol-d7** in methanol.[6]
- Analyte Working Solution (10 μ g/mL): Dilute the 24(S)-Hydroxycholesterol stock solution with methanol.[4]
- Internal Standard (IS) Working Solutions:
 - For plasma: Prepare a 50 ng/mL solution of **24(RS)-Hydroxycholesterol-d7** in methanol. [4]
 - For CSF: Prepare a 5 ng/mL solution of **24(RS)-Hydroxycholesterol-d7** in methanol.[4]
- Calibration Standards: Prepare calibration standards by spiking the analyte working solution into a surrogate matrix (5% BSA in water for plasma; 2.5% HP- β -CD in water for CSF). Recommended ranges are 1-200 ng/mL for plasma and 0.025-5 ng/mL for CSF.[4]

C. Sample Preparation

- Plasma:
 - To 100 μ L of plasma sample, calibrator, or QC, add 25 μ L of the IS working solution (50 ng/mL).

- Add 1.5 mL of MTBE, vortex for 5 minutes, and centrifuge at 4000 rpm for 10 minutes.
- Transfer the upper organic layer to a new tube and evaporate to dryness under nitrogen.
- Cerebrospinal Fluid (CSF):
 - Note: To prevent non-specific binding, add 2.5% HP- β -CD to CSF samples.[4]
 - To 200 μ L of CSF sample, calibrator, or QC, add 25 μ L of the IS working solution (5 ng/mL).
 - Follow the same extraction procedure as for plasma.
- Derivatization (for both plasma and CSF extracts):
 - Reconstitute the dried extract in 100 μ L of a derivatization solution containing nicotinic acid (10 mg/mL), DIC (10 mg/mL), and DMAP (1 mg/mL) in chloroform.
 - Incubate at 60°C for 30 minutes.
 - Evaporate the solvent and reconstitute the residue in 100 μ L of the mobile phase for LC-MS/MS injection.[4]

D. LC-MS/MS Instrumental Analysis The following parameters are based on a validated method using a Shimadzu HPLC system coupled to an AB Sciex 5500 mass spectrometer.[4]

| HPLC Parameter | Setting | Reference |
|------------------|---|-----------|
| Column | Eclipse XBD (3 x 100 mm, 3.5 μ m) | [4] |
| Mobile Phase A | 0.1% Formic Acid in Water | [4] |
| Mobile Phase B | 0.1% Formic Acid in Acetonitrile/Methanol (1:4) | [4] |
| Flow Rate | 0.60 mL/min | [4] |
| Injection Volume | 5 μ L (Plasma), 10 μ L (CSF) | [4] |

LC Gradient

| Time (min) | % Mobile Phase B |
|------------|------------------|
| 0.0 - 5.0 | 95 -> 100 |
| 5.0 - 6.9 | 100 |
| 6.9 - 7.0 | 100 -> 95 |

| 7.0 - 9.0 | 95 |

Reference:[4]

Mass Spectrometry Parameters (MRM)

| Analyte | Precursor Ion (m/z) | Product Ion (m/z) | Collision Energy (V) | Role | Reference |
|------------------------|---------------------|-------------------|----------------------|------------|-----------|
| 24(S)-HC (derivatized) | 307.2 | 124.0 | 23 | Quantifier | [4] |
| 24(S)-HC (derivatized) | 307.2 | 490.4 | 13 | Qualifier | [4] |

| d7-24-HC (derivatized) | 310.7 | 124.0 | 23 | Internal Standard|[4] |

Note: The precursor ion m/z 307.2 corresponds to the $[M+2H]^{2+}$ ion of the nicotinoyl ester derivative of 24(S)-HC.[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. scientificlabs.co.uk \[scientificlabs.co.uk\]](https://www.scientificlabs.co.uk)
- [3. 24\(R/S\)-Hydroxycholesterol-d7 powder Avanti Polar Lipids \[sigmaaldrich.com\]](https://www.sigmaaldrich.com)
- [4. A validated LC-MS/MS assay for quantification of 24\(S\)-hydroxycholesterol in plasma and cerebrospinal fluid - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [5. 24\(S\)-Hydroxycholesterol as a modulator of neuronal signaling and survival - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [6. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [7. 24\(RS\)-Hydroxycholesterol-25,26,26,26,27,27,27-d7 \[lgcstandards.com\]](https://www.lgcstandards.com)
- [8. cdnisotopes.com \[cdnisotopes.com\]](https://www.cdnisotopes.com)
- [9. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
- [10. Adaptive responses induced by 24S-hydroxycholesterol through liver X receptor pathway reduce 7-ketocholesterol-caused neuronal cell death - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [11. 24-Hydroxycholesterol Induces Tau Proteasome-Dependent Degradation via the SIRT1/PGC1 \$\alpha\$ /Nrf2 Pathway: A Potential Mechanism to Counteract Alzheimer's Disease - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Certificate of analysis for 24(RS)-Hydroxycholesterol-d7]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12398741/docs#certificate-of-analysis-for-24-rs-hydroxycholesterol-d7\]](https://www.benchchem.com/product/b12398741/docs#certificate-of-analysis-for-24-rs-hydroxycholesterol-d7)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)